

# Application Note: Regioselective Nitration of 2-Allylphenol

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## Compound of Interest

Compound Name: 2-Allyl-4-nitrophenol

Cat. No.: B094914

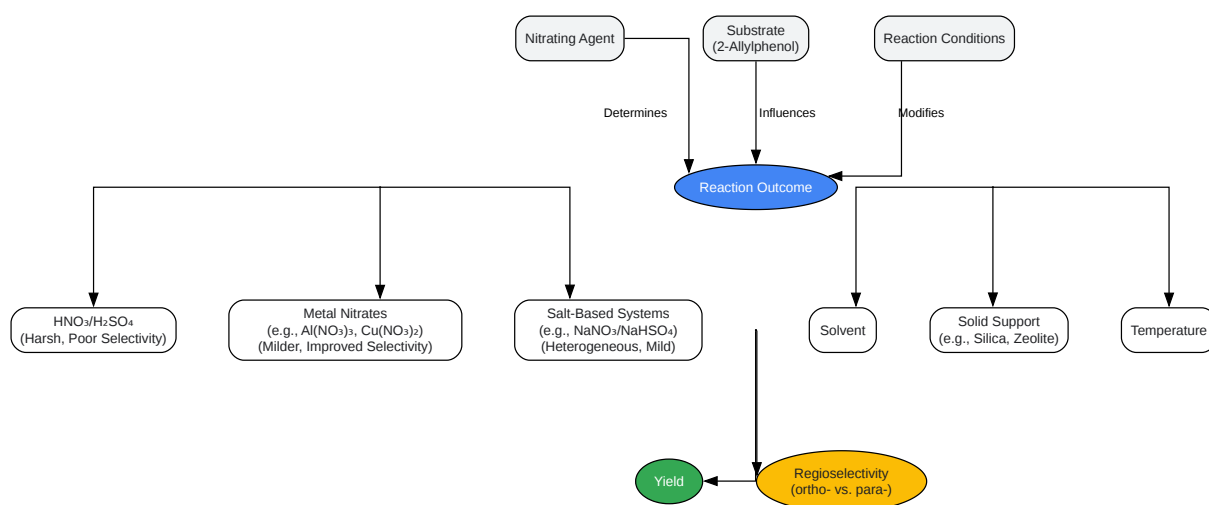
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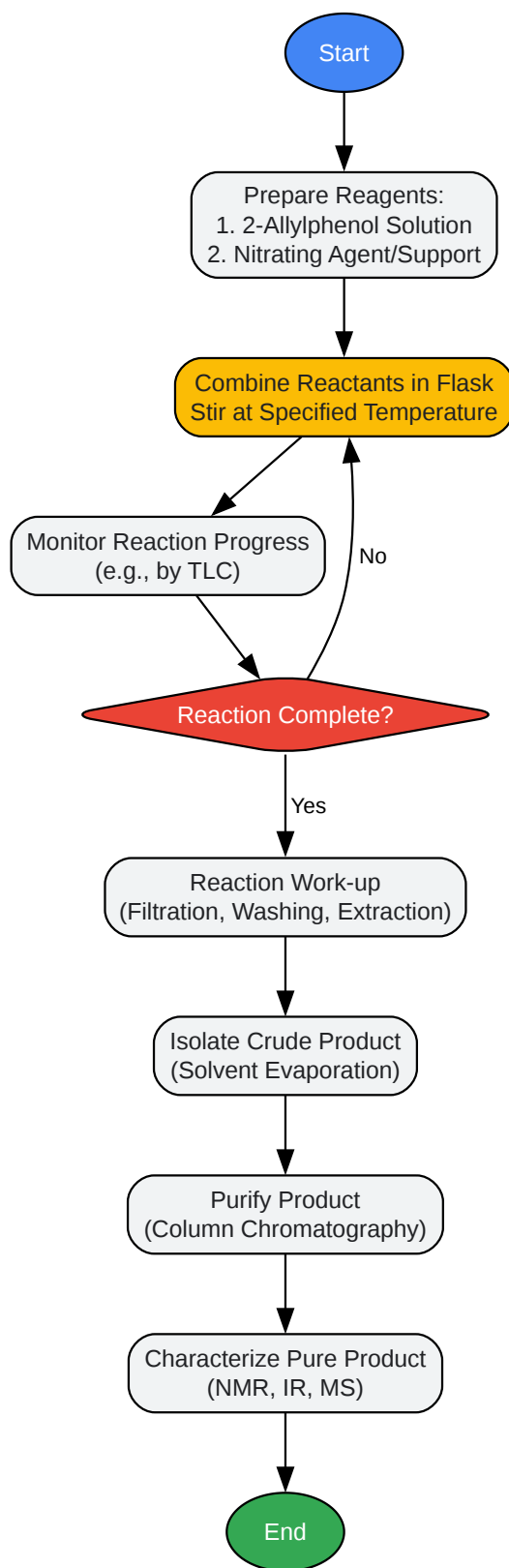
Audience: Researchers, scientists, and drug development professionals.

**Introduction** The nitration of phenols is a fundamental electrophilic aromatic substitution reaction that produces nitrophenols, which are crucial intermediates in the synthesis of pharmaceuticals, dyes, and other fine chemicals. A significant challenge in the nitration of substituted phenols, such as 2-allylphenol, is controlling the regioselectivity to obtain the desired isomer. The powerful activating and ortho-, para-directing hydroxyl group, combined with the steric and electronic influence of the allyl substituent, necessitates carefully chosen reaction conditions to achieve high yields of a specific product. This document outlines modern, efficient protocols for the regioselective nitration of 2-allylphenol, focusing on methods that offer high selectivity, mild reaction conditions, and simplified work-up procedures compared to traditional methods involving harsh acids.

## Factors Influencing Nitration

The outcome of the nitration of 2-allylphenol is governed by several interconnected factors. The interplay between the nitrating agent, reaction conditions, and the inherent properties of the substrate determines the final product distribution and overall yield.





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